

handling and storage procedures for Dimesitylborane.

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Application Notes and Protocols: Dimesitylborane

For Researchers, Scientists, and Drug Development Professionals

These notes provide comprehensive guidelines for the safe handling, storage, and application of **Dimesitylborane** and related bulky organoborane reagents. Adherence to these protocols is crucial for ensuring personnel safety and maintaining the integrity of the reagent.

Chemical and Physical Properties

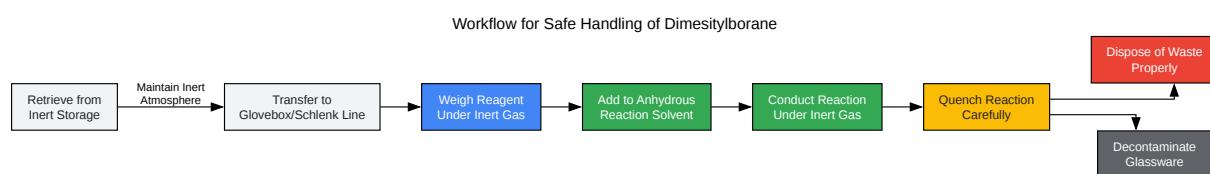
Dimesitylborane is a sterically hindered organoborane reagent. While specific data for **Dimesitylborane** is not readily available in all public sources, the properties of the closely related Dimesitylboron fluoride provide a useful reference.

Property	Data
Molecular Formula	C ₁₈ H ₂₃ B
Molecular Weight	250.19 g/mol
Appearance	White to off-white powder or crystals
Reactivity	Highly reactive with water and air

Safe Handling Procedures

Dimesitylborane is air and moisture-sensitive and requires handling under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation and potential hazards.

- **Inert Atmosphere:** All manipulations should be performed in a glovebox or using Schlenk line techniques.[\[1\]](#)
- **Work Area:** Always work in a well-ventilated laboratory fume hood.[\[1\]](#)
- **Avoid Contamination:** Never allow the product to come into contact with water or protic solvents during handling or storage, as it can react violently.[\[1\]](#)
- **Equipment:** Use oven-dried glassware and stainless-steel spatulas. Syringes and needles should be purged with inert gas before use.
- **Static Discharge:** Take precautionary measures against static discharge, especially when transferring the solid reagent.[\[1\]](#)



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*Workflow for handling **Dimesitylborane**.*

Storage Requirements

Proper storage is critical to maintain the reagent's reactivity and for safety.

Parameter	Recommendation
Temperature	2–8 °C (Refrigerated). [1]
Atmosphere	Store under a dry, inert gas such as nitrogen or argon. [1]
Container	Keep in a tightly sealed, original container, such as a Sure/Seal™ bottle. [1]
Location	Store in a dry, well-ventilated, locked-up area away from heat and ignition sources. [1] [2]
Incompatibilities	Store away from water, moisture, strong oxidizing agents, acids, and bases. [1]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Dimesitylborane** to prevent exposure.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields and a face shield are required, especially when a splash hazard exists. [3]
Skin Protection	A flame-retardant lab coat and chemical-resistant gloves (e.g., nitrile or butyl rubber) are mandatory. [3]
Respiratory Protection	A NIOSH-approved respirator is required if working outside of a fume hood or if aerosols may be generated. [1]

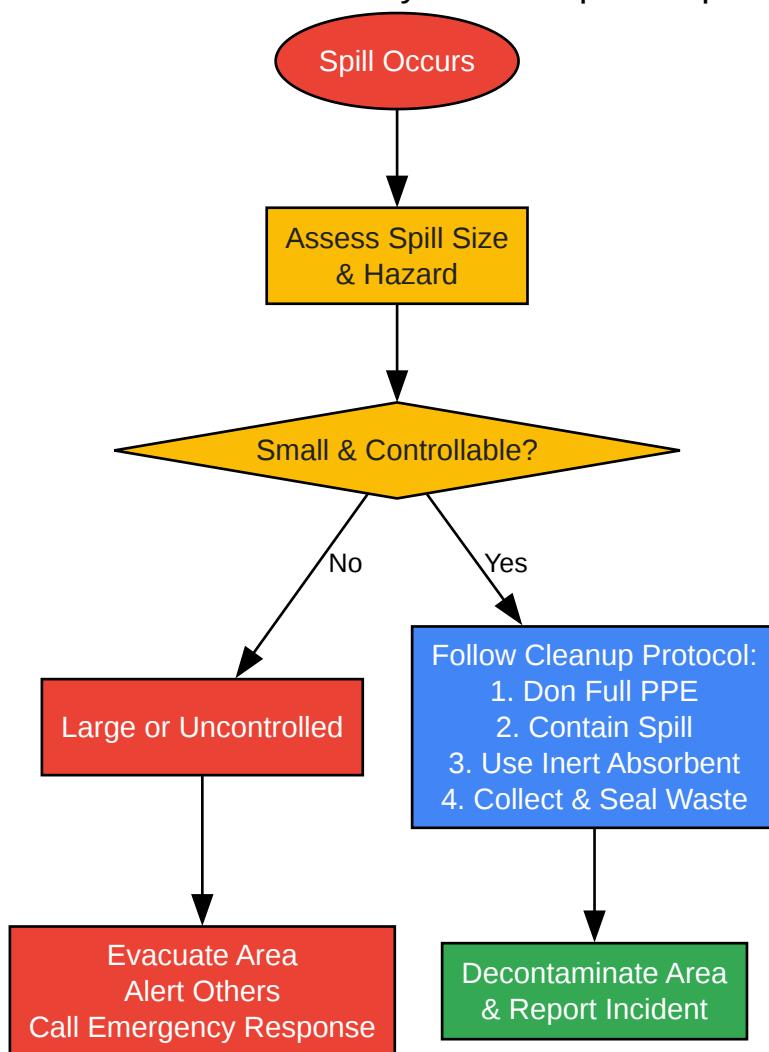
Spill and Emergency Procedures

In the event of a spill, a prompt and safe response is essential.

- Evacuation: Evacuate all non-essential personnel from the immediate spill area.

- Ventilation: Ensure the area is well-ventilated, and close doors to the affected lab to contain vapors.
- Ignition Sources: Extinguish all nearby ignition sources.
- Containment: For liquid spills, create a dike around the spill using an inert absorbent material like vermiculite or sand.^[4] Do not use combustible materials. For solid spills, cover with a plastic sheet to minimize dust.
- Cleanup:
 - Wear full PPE, including respiratory protection.
 - Carefully scoop the spilled solid or the absorbent material containing the liquid into a dry, compatible container.^[4]
 - Avoid creating dust.^[5]
 - The container must be sealed and labeled as hazardous waste.
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the incident to the appropriate environmental health and safety office.

Decision Tree for Dimesitylborane Spill Response

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First Aid Measures

Immediate first aid is critical in case of exposure. Always have the Safety Data Sheet (SDS) available for medical personnel.

- Inhalation: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[6]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water for at least 15 minutes, followed by washing with soap and

water. Seek immediate medical attention.[7][8]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[7][8][9]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

Experimental Protocols

Protocol 1: Representative Hydroboration of a Terminal Alkyne

Dimesitylborane, as a bulky borane reagent, is effective for the hydroboration of terminal alkynes, which, after oxidation, yields aldehydes.[1][4] This protocol is adapted from general procedures for sterically hindered boranes like disiamylborane.[1][4][10]

Objective: To synthesize an aldehyde from a terminal alkyne via a two-step hydroboration-oxidation sequence.

Materials:

- **Dimesitylborane**
- Terminal alkyne (e.g., 1-octyne)
- Anhydrous tetrahydrofuran (THF)
- Sodium hydroxide (NaOH) solution (e.g., 3M aqueous)
- Hydrogen peroxide (H₂O₂) solution (e.g., 30% aqueous)
- Diethyl ether
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate (Na₂SO₄)

- Schlenk flask or round-bottomed flask with septum
- Magnetic stirrer and stir bar
- Syringes and needles
- Ice bath

Procedure:

Part A: Hydroboration

- Reaction Setup: Flame-dry a 100 mL two-necked round-bottomed flask equipped with a magnetic stir bar. Allow it to cool to room temperature under a stream of dry nitrogen or argon.
- Reagent Addition: Under a positive pressure of inert gas, add **Dimesitylborane** (1.0 equivalent) to the flask.
- Solvent Addition: Add anhydrous THF (e.g., 20 mL) via a syringe to dissolve the **Dimesitylborane**. Cool the solution to 0 °C in an ice bath.
- Substrate Addition: Slowly add the terminal alkyne (1.0 equivalent) dropwise to the stirred solution via a syringe over 10-15 minutes.
- Reaction: Allow the reaction mixture to stir at 0 °C for 1 hour, then warm to room temperature and continue stirring for an additional 2-3 hours.
- Monitoring: The reaction progress can be monitored by TLC or by taking a small aliquot (quenched carefully with methanol) for GC-MS analysis to check for the disappearance of the starting alkyne.

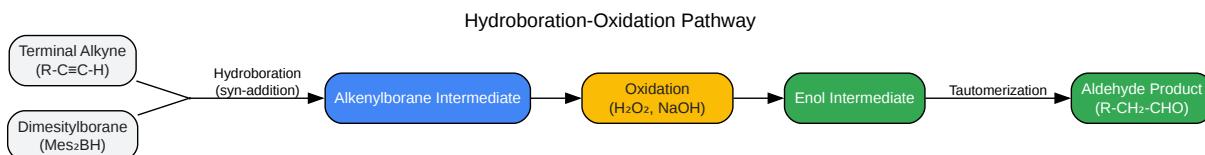
Part B: Oxidation

- Cooling: Once the hydroboration is complete, cool the reaction flask back to 0 °C in an ice bath.

- Base Addition: Slowly and carefully add the aqueous NaOH solution (3.0 equivalents) to the flask.
- Oxidant Addition: Add the H₂O₂ solution (3.0 equivalents) dropwise, ensuring the internal temperature does not rise above 20 °C. This step is exothermic.
- Oxidation Reaction: After the addition is complete, remove the ice bath and stir the mixture vigorously at room temperature for at least 1 hour.

Part C: Work-up and Purification

- Extraction: Transfer the mixture to a separatory funnel. Add diethyl ether (e.g., 30 mL) and separate the layers. Extract the aqueous layer two more times with diethyl ether (2 x 20 mL).
- Washing: Combine the organic layers and wash with brine (2 x 25 mL).
- Drying and Concentration: Dry the combined organic layer over anhydrous Na₂SO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude aldehyde by flash column chromatography on silica gel using an appropriate solvent system (e.g., a hexane/ethyl acetate gradient).



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